

# 5-Oxononanedioic Acid: A Technical Whitepaper on its Putative Role and Synthetic Pathways

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## Compound of Interest

Compound Name: 5-Oxoazelaic acid

Cat. No.: B1347596

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For the attention of: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive technical overview of 5-oxononanedioic acid. Extensive database searches and literature reviews indicate a lack of evidence for the natural occurrence of this molecule. Consequently, this guide focuses on its chemical properties, potential synthetic routes, and speculates on its putative biological significance by drawing parallels with structurally related, naturally occurring oxo-dicarboxylic acids. This paper aims to serve as a foundational resource for researchers interested in the synthesis and potential applications of novel dicarboxylic acids.

## Introduction: The Elusive Natural Occurrence of 5-Oxononanedioic Acid

Despite extensive searches of prominent chemical and biological databases, including PubChem, KEGG, and METLIN, there is currently no direct evidence to suggest that 5-oxononanedioic acid is a naturally occurring compound. While a variety of dicarboxylic and oxo-dicarboxylic acids are known to exist in biological systems, 5-oxononanedioic acid has not been identified as a metabolite in plants, animals, or microorganisms.

Related compounds, such as 9-oxononanoic acid, have been reported in organisms like *Epichloe typhina* and *Solanum tuberosum*[1]. The metabolism of azelaic acid (nonanedioic acid) in mammals proceeds primarily through  $\beta$ -oxidation, yielding shorter-chain dicarboxylic acids like pimelic acid (heptanedioic acid), rather than undergoing oxidation at the C5

position[2][3]. The biosynthesis of dicarboxylic acids is a significant area of research, particularly in microorganisms, for industrial applications[4][5][6]. However, these studies have not reported the synthesis of 5-oxononanedioic acid.

Given the absence of data on its natural occurrence, this whitepaper will focus on the synthetic chemistry of 5-oxononanedioic acid and its potential, though speculative, biological roles based on the known functions of similar molecules.

## Physicochemical Properties

Based on its structure, 5-oxononanedioic acid is a nine-carbon aliphatic chain with carboxylic acid groups at both ends (C1 and C9) and a ketone group at the C5 position.

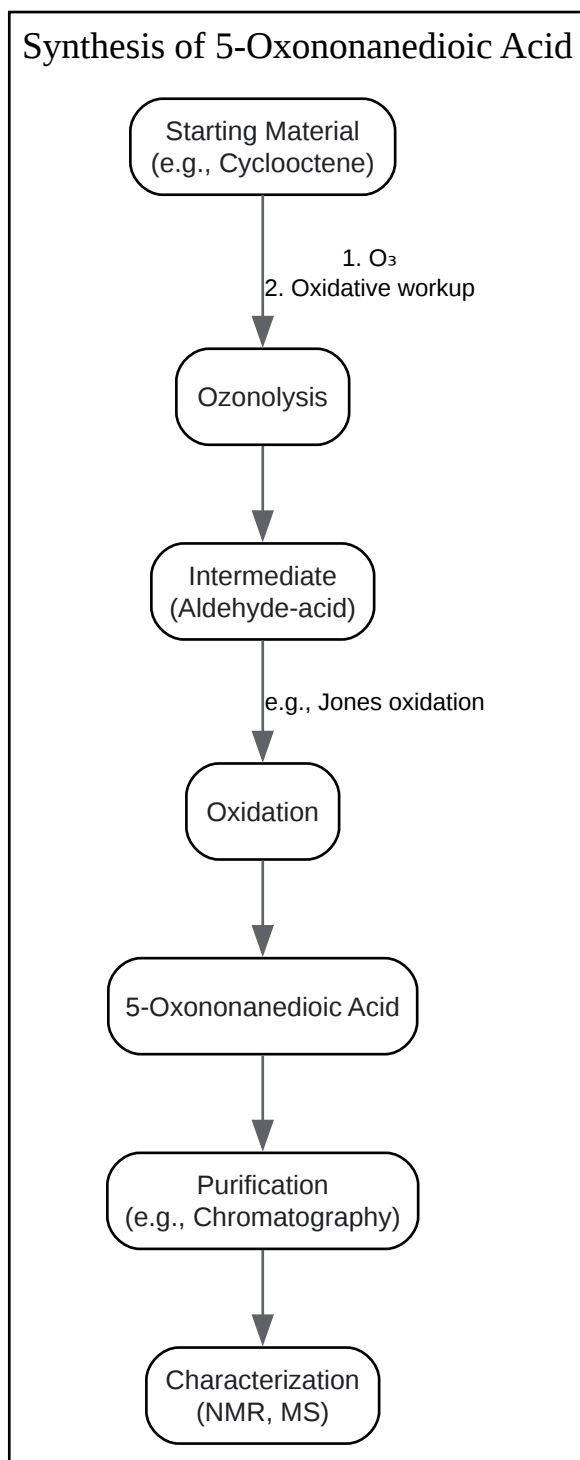
Table 1: Predicted Physicochemical Properties of 5-Oxononanedioic Acid

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	-
Molecular Weight	202.20 g/mol	-
XLogP3	0.1	PubChem CID 596935 (predicted)
Hydrogen Bond Donors	2	PubChem CID 596935 (predicted)
Hydrogen Bond Acceptors	5	PubChem CID 596935 (predicted)
pKa (strongest acidic)	4.35	ChemAxon (predicted)
pKa (strongest basic)	-7.1	ChemAxon (predicted)

## Potential Synthetic Pathways

As 5-oxononanedioic acid is not commercially available, its study requires chemical synthesis. A plausible synthetic route could involve the oxidation of a suitable precursor. One potential strategy is the oxidation of 5-hydroxynonanedioic acid. Another approach could be the ozonolysis of a cyclic olefin precursor.

Below is a conceptual workflow for a potential synthetic protocol.



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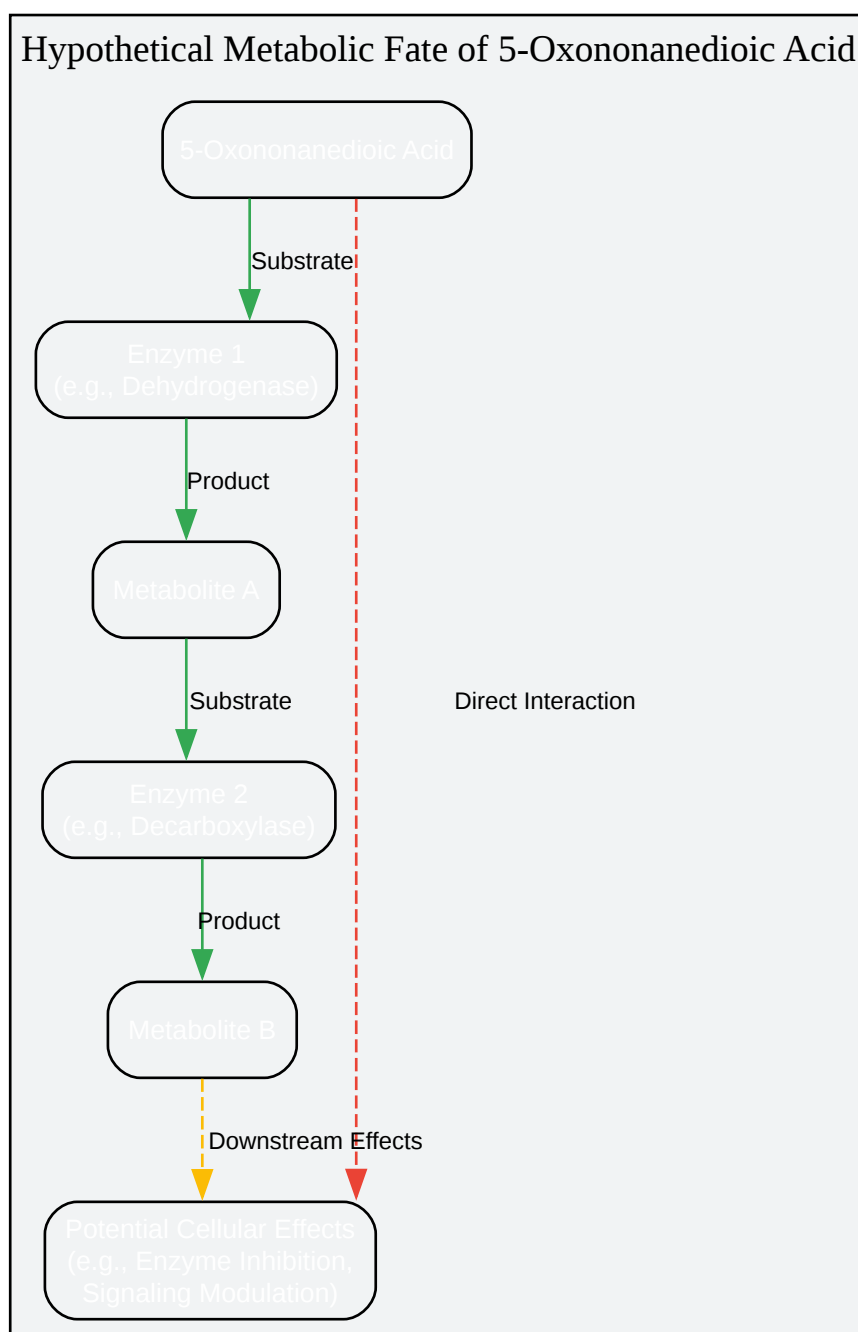
Caption: A potential synthetic workflow for 5-oxononanedioic acid.

## Putative Biological Significance and Signaling Pathways

While 5-oxononanedioic acid has not been found in nature, other oxo-dicarboxylic acids play roles in cellular metabolism and signaling. By analogy, we can speculate on the potential biological activities of 5-oxononanedioic acid.

Dicarboxylic acids can be metabolized via  $\beta$ -oxidation and can influence mitochondrial function[2][3]. The presence of a ketone group might affect its metabolism and interaction with cellular machinery. For instance, it could potentially act as a competitive inhibitor for enzymes that process other dicarboxylic acids or oxo-acids.

The diagram below illustrates a hypothetical interaction of 5-oxononanedioic acid with a generic metabolic pathway, drawing parallels from known dicarboxylic acid metabolism.



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Caption: Hypothetical metabolic pathway of 5-oxononanedioic acid.

## Experimental Protocols for Synthesis and Analysis

Should researchers wish to synthesize and study 5-oxononanedioic acid, the following general experimental approaches would be appropriate.

## General Synthetic Protocol: Oxidation of a Dihydroxy Precursor

- **Synthesis of a Precursor:** A suitable precursor, such as 1,5-dihydroxynonanedioic acid diethyl ester, would first need to be synthesized or procured.
- **Oxidation:** The dihydroxy precursor would be subjected to a selective oxidation reaction to convert one of the hydroxyl groups to a ketone. Common oxidizing agents for this transformation include pyridinium chlorochromate (PCC) or a Swern oxidation.
- **Deprotection:** The ester groups would then be hydrolyzed under acidic or basic conditions to yield the final 5-oxononanedioic acid.
- **Purification:** The crude product would be purified using techniques such as recrystallization or column chromatography.

## Analytical Methods for Characterization

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be essential to confirm the chemical structure, including the positions of the carboxylic acids and the ketone.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be used to determine the exact mass and confirm the elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the characteristic vibrational frequencies of the carboxylic acid and ketone functional groups.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** For detection in biological matrices (if it were to be discovered), derivatization (e.g., silylation) followed by GC-MS analysis would be a standard method.

## Conclusion and Future Directions

In conclusion, 5-oxononanedioic acid is not a known naturally occurring molecule. This whitepaper has provided a theoretical framework for its synthesis and potential biological relevance, based on the chemistry of related compounds. Future research in this area would necessitate the chemical synthesis of 5-oxononanedioic acid to enable the investigation of its

physicochemical properties and biological activities. Such studies could explore its potential as an enzyme inhibitor, a signaling molecule, or a building block for novel polymers. The lack of its natural occurrence makes it a novel chemical entity with potential for unique applications in pharmacology and materials science.

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